

Navigating the Safety Profile of Boc-Tyr(Bzl)-OH: A Technical Guide

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Compound of Interest

Compound Name: Boc-Tyr(Bzl)-OH

Cat. No.: B558118

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data associated with **Boc-Tyr(Bzl)-OH** (CAS Number: 2130-96-3), a key building block in peptide synthesis. Understanding the safety and handling requirements of this compound is paramount for ensuring laboratory safety and regulatory compliance in research and drug development settings. This document outlines its chemical and physical properties, safety hazards, handling procedures, and toxicological profile, presented in a clear and accessible format.

Chemical and Physical Properties

A summary of the key quantitative data for **Boc-Tyr(Bzl)-OH** is presented in the table below. These properties are essential for its proper handling, storage, and use in experimental settings.

Property	Value	Reference
CAS Number	2130-96-3	
Molecular Formula	C ₂₁ H ₂₅ NO ₅	[1]
Molecular Weight	371.43 g/mol	
Melting Point	110-112 °C	
Optical Activity ([α] _D ²⁰)	+27.0 ± 1.5°, c = 2% in ethanol	
Storage Temperature	2-8°C	

Safety Data Sheet (SDS) Analysis

The Safety Data Sheet for **Boc-Tyr(Bzl)-OH** indicates that the compound is not classified as hazardous according to GHS criteria.[2] However, standard laboratory safety precautions should always be observed.

Hazard Identification and Precautionary Measures

While not classified as hazardous, direct contact with the skin, eyes, and respiratory tract should be avoided. In case of contact, the following first aid measures are recommended:

- Eye Contact: Immediately flush with plenty of water, also under the eyelids, for at least 15 minutes.[2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[2]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[2]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and safety of **Boc-Tyr(Bzl)-OH**.

- Handling: Handle in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid dust formation.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is 2-8°C.

Experimental Protocols: Standard Methodologies

While specific experimental data for **Boc-Tyr(Bzl)-OH** is not extensively available in the public domain, the following are standard methodologies for assessing the types of data typically found in a Safety Data Sheet.

Melting Point Determination

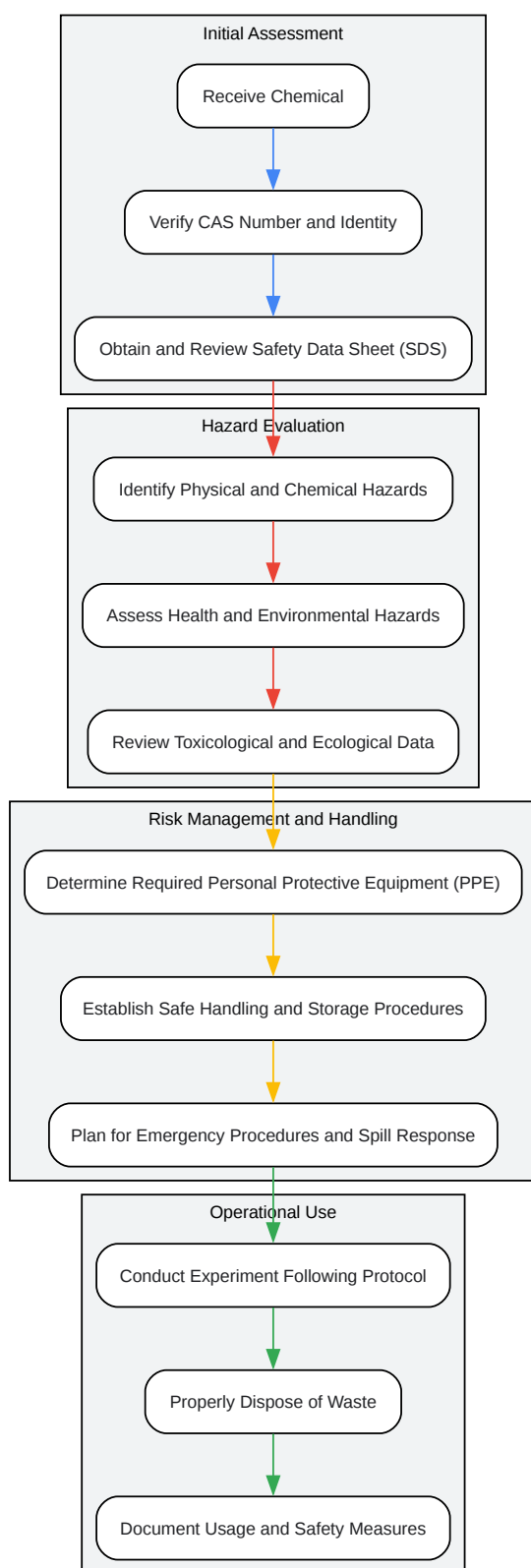
The melting point of a solid compound is determined using a melting point apparatus. A small, dry sample is packed into a capillary tube and placed in the apparatus. The temperature is slowly increased, and the range from which the substance first begins to melt to when it becomes completely liquid is recorded. This is a key indicator of purity.

Optical Rotation Measurement

Optical rotation is measured using a polarimeter. A solution of the compound at a known concentration is prepared in a suitable solvent (e.g., ethanol for **Boc-Tyr(Bzl)-OH**). This solution is placed in a polarimeter tube of a specific length. Plane-polarized light is passed through the solution, and the angle of rotation is measured. The specific rotation is then calculated based on the observed rotation, concentration, and path length.

Chemical Safety Assessment Workflow

The following diagram illustrates a generalized workflow for assessing the safety of a chemical compound like **Boc-Tyr(Bzl)-OH** upon its arrival and before its use in a laboratory setting.



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Caption: Chemical Safety Assessment Workflow.

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